

Application Note: High-Accuracy Analysis of PCB 153 Using Certified Reference Materials

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Compound of Interest

Compound Name: 2,2',4,4',5,5'-Hexachlorobiphenyl

Cat. No.: B050431

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Introduction

Polychlorinated biphenyls (PCBs) are persistent organic pollutants that are widely distributed in the environment and pose significant health risks.[1] Accurate and reliable quantification of specific PCB congeners, such as PCB 153, is crucial for environmental monitoring, food safety assessment, and toxicological studies. Certified Reference Materials (CRMs) are indispensable tools for ensuring the quality and metrological traceability of analytical measurements.[2][3] They are used for method validation, instrument calibration, and ongoing quality control, providing confidence in the accuracy of the generated data.[3][4]

This application note provides a detailed protocol for the analysis of PCB 153 in environmental matrices using Certified Reference Materials, with a focus on isotope dilution gas chromatography-mass spectrometry (GC-MS).

Principle of Isotope Dilution Mass Spectrometry (IDMS)

Isotope dilution mass spectrometry is a highly accurate analytical technique for the quantification of analytes.[5][6] It involves the addition of a known amount of an isotopically labeled analog of the target analyte (e.g., $^{13}\text{C}_{12}$ -PCB 153) to the sample prior to extraction and analysis.[6] The labeled compound serves as an internal standard that behaves identically to

the native analyte during sample preparation and analysis. By measuring the ratio of the native analyte to the labeled internal standard, accurate quantification can be achieved, as this ratio is unaffected by variations in extraction efficiency or instrumental response.[5]

Workflow for PCB 153 Analysis using CRMs

Caption: Workflow for PCB 153 analysis using CRMs and isotope dilution.

Materials and Reagents

- Certified Reference Materials:
 - Native PCB 153 standard solution (e.g., 10 µg/mL in isooctane)
 - $^{13}\text{C}_{12}$ -labeled PCB 153 internal standard solution (e.g., 10 µg/mL in nonane)
 - Matrix CRM (e.g., NIST SRM 1941b - Organics in Marine Sediment, NMIJ CRM 7304-a - Marine Sediment)[7][8]
- Solvents (Pesticide or GC-MS grade): Hexane, Dichloromethane, Acetone, Toluene
- Drying Agent: Anhydrous sodium sulfate (baked at 400°C for 4 hours)
- Cleanup Sorbents: Silica gel (activated at 130°C for 16 hours), Florisil (activated at 130°C for 16 hours)
- Gases: Helium (99.999% purity)

Experimental Protocol

Sample Preparation

- Homogenization: Homogenize the solid sample (e.g., sediment, freeze-dried tissue) thoroughly.
- Spiking: Weigh approximately 5-10 g of the homogenized sample into an extraction thimble. Accurately spike the sample with a known amount of the $^{13}\text{C}_{12}$ -PCB 153 internal standard solution.

- Extraction:
 - Soxhlet Extraction: Place the thimble in a Soxhlet extractor and extract with a 1:1 mixture of hexane and acetone for 16-24 hours.[2]
 - Pressurized Liquid Extraction (PLE): Alternatively, use an automated PLE system with appropriate solvent mixtures and temperature/pressure settings.
- Concentration: Concentrate the extract to approximately 1-2 mL using a rotary evaporator or a gentle stream of nitrogen.
- Lipid Removal (for biota samples): Perform gel permeation chromatography (GPC) or a sulfuric acid cleanup to remove lipids.

Sample Cleanup

- Column Preparation: Prepare a multi-layer chromatography column with activated silica gel and/or Florisil.
- Elution: Apply the concentrated extract to the top of the column and elute with an appropriate solvent mixture (e.g., hexane, dichloromethane/hexane).
- Fraction Collection: Collect the fraction containing the PCBs.
- Final Concentration: Concentrate the cleaned extract to a final volume of 1 mL.

GC-MS Analysis

The following are typical GC-MS parameters for PCB 153 analysis. Optimization may be required based on the specific instrument and column used.

Parameter	Setting
Gas Chromatograph	Agilent 8890 GC or equivalent
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Injector Temperature	280°C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.2 mL/min (constant flow)
Oven Program	Initial 100°C, hold 1 min; ramp to 180°C at 20°C/min; ramp to 280°C at 5°C/min, hold 10 min
Mass Spectrometer	Agilent 5977B MSD or equivalent
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
Ions to Monitor (SIM)	PCB 153: m/z 360, 362; ¹³ C ₁₂ -PCB 153: m/z 372, 374

Data Presentation

Certified Concentrations of PCB 153 in Reference Materials

Certified Reference Material	Matrix	Certified Value (µg/kg)	Uncertainty (µg/kg)
NIST SRM 1941b[8]	Marine Sediment	11.3	0.8
NMIJ CRM 7304-a[7]	Marine Sediment	100	8
NMIJ CRM 7404-a[9]	Fish Tissue	14.0	0.9

Example Recovery Data for PCB 153 in Spiked Soil

Spike Level (µg/kg)	Average Recovery (%)	Relative Standard Deviation (%)
5	95.9	3.8
50	98.0	3.5
200	100.9	3.1

Data adapted from a study on PCB extraction from soil.

Data Analysis and Quality Control

- Calibration Curve: Prepare a series of calibration standards containing known concentrations of native PCB 153 and a constant concentration of the $^{13}\text{C}_{12}$ -PCB 153 internal standard. Generate a calibration curve by plotting the response ratio (native/labeled) against the concentration ratio.
- Quantification: Calculate the concentration of PCB 153 in the sample extract using the calibration curve.
- Quality Control:
 - Analyze a procedural blank with each batch of samples to check for contamination.
 - Analyze a matrix CRM with each batch of samples. The measured concentration of PCB 153 should fall within the certified range of the CRM.

- The recovery of the $^{13}\text{C}_{12}$ -PCB 153 internal standard should be within an acceptable range (e.g., 40-120%) to ensure the validity of the sample preparation process.

Summary

The use of Certified Reference Materials is fundamental for achieving accurate and reliable results in the analysis of PCB 153. The detailed protocol provided in this application note, based on isotope dilution GC-MS, offers a robust methodology for the quantification of PCB 153 in environmental samples. Adherence to stringent quality control measures, including the analysis of CRMs, ensures the defensibility of the analytical data.

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